

Physical and chemical properties of Demethylbatatasin IV.

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Demethylbatatasin IV: A Technical Guide for Researchers

An In-depth Examination of the Physical, Chemical, and Biological Properties of a Promising Natural Stilbenoid

Demethylbatatasin IV, a naturally occurring stilbenoid, has garnered attention within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its physical and chemical properties, supported by available experimental data. It is intended to serve as a resource for researchers, scientists, and drug development professionals interested in the further exploration and utilization of this compound.

Core Chemical and Physical Properties

Demethylbatatasin IV, systematically named 5-[2-(2-hydroxyphenyl)ethyl]benzene-1,3-diol, is a trihydroxybibenzyl derivative.[1] Its core structure consists of two benzene rings linked by an ethyl bridge, a feature characteristic of the bibenzyl class of compounds.[1]

Table 1: Physicochemical Properties of Demethylbatatasin IV



Property	Value	Source
Molecular Formula	C14H14O3	[2]
Molecular Weight	230.26 g/mol	[2]
CAS Number	113276-63-4	[2]
Appearance	Not explicitly reported, likely a solid.	-
Melting Point	Not experimentally determined.	
Boiling Point	Not experimentally determined.	-
Water Solubility	Estimated at 175.7 mg/L at 25 °C. Considered practically insoluble.	[2][3]
Solubility in Organic Solvents	Slightly soluble in methanol and chloroform. Soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).	
Synonyms	2',3,5-trihydroxybibenzyl, 5-(2- Hydroxyphenethyl)-1,3- benzenediol	[2]

Spectroscopic and Analytical Data

The structural elucidation and quantification of **Demethylbatatasin IV** rely on various spectroscopic techniques. While complete experimental spectra are not readily available in the public domain, predicted mass spectrometry data provides valuable information for its identification.

Table 2: Predicted Mass Spectrometry Data for **Demethylbatatasin IV**



Adduct	m/z
[M+H] ⁺	231.10158
[M+Na] ⁺	253.08352
[M+NH ₄] ⁺	248.12812
[M+K] ⁺	269.05746
[M-H] ⁻	229.08702
[M+Na-2H] ⁻	251.06897
[M]+	230.09375
[M]-	230.09485

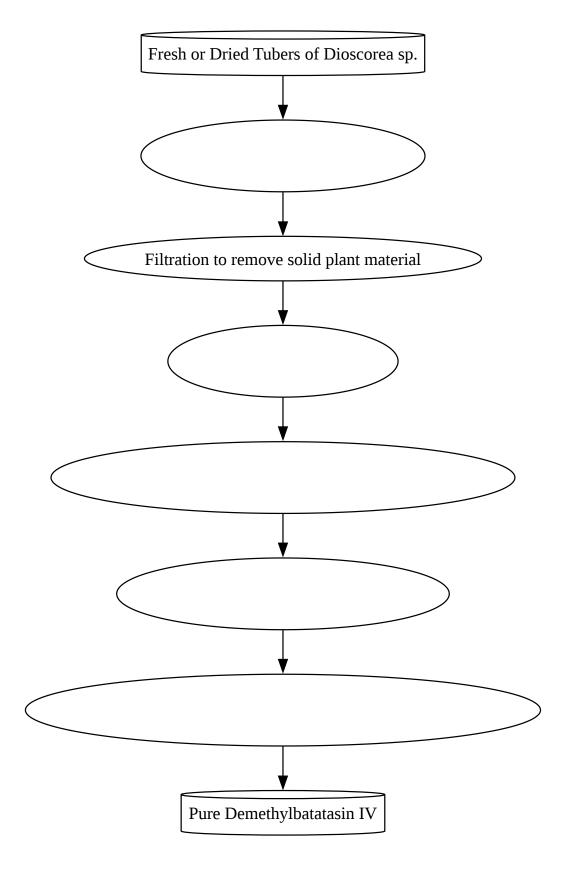
Source: Data predicted and compiled from publicly available chemical databases.

Detailed experimental 1H and 13C NMR data with complete peak assignments are not yet published. However, general chemical shift ranges for similar bibenzyl structures can be inferred from the literature. For accurate structural confirmation and purity assessment, it is recommended to acquire and interpret 1H NMR, 13C NMR, COSY, HSQC, and HMBC spectra.

Experimental Protocols Extraction and Isolation from Natural Sources

Demethylbatatasin IV is primarily found in the tubers and bulbils of various Dioscorea species (yams).[2] The following outlines a general methodology for its extraction and isolation.





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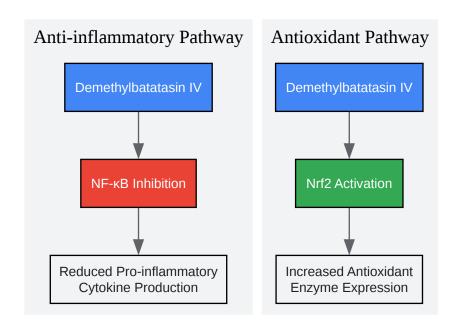
Caption: Potential mechanisms of antimicrobial action for **Demethylbatatasin IV**.



Anti-inflammatory and Antioxidant Activity

The anti-inflammatory and antioxidant activities of stilbenoids are well-documented. It is plausible that **Demethylbatatasin IV** exerts its effects through the modulation of key signaling pathways involved in inflammation and oxidative stress, such as the NF-kB and Nrf2 pathways. However, specific studies on **Demethylbatatasin IV** are required to confirm these hypotheses.

Diagram 3: Postulated Anti-inflammatory and Antioxidant Signaling Pathways



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Caption: Hypothesized signaling pathways for the biological activities of **Demethylbatatasin IV**.

Future Directions

Demethylbatatasin IV represents a promising lead compound for drug discovery. Future research should focus on:

• Complete Physicochemical Characterization: Experimental determination of melting point, boiling point, and solubility in a wider range of solvents.



- Full Spectroscopic Elucidation: Detailed 1D and 2D NMR studies to provide a complete and unambiguous assignment of all proton and carbon signals.
- Mechanistic Studies: In-depth investigation of the mechanisms underlying its antimicrobial, anti-inflammatory, and antioxidant activities, including the identification of specific molecular targets and signaling pathways.
- In Vivo Efficacy and Safety: Preclinical studies in animal models to evaluate its therapeutic potential and to assess its safety profile.
- Synthesis and Analogue Development: Development of efficient synthetic routes to enable
 the production of larger quantities and the creation of novel analogues with improved activity
 and pharmacokinetic properties.

This technical guide provides a summary of the current knowledge on **Demethylbatatasin IV**. It is evident that while the foundational information is promising, significant research is still required to fully unlock the therapeutic potential of this natural compound.

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